

# An In-depth Technical Guide to 2-Hydroxy-2-methylhexanoic Acid

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## Compound of Interest

Compound Name:	2-Hydroxy-2-methylhexanoic acid
CAS No.:	70908-63-3
Cat. No.:	B3151312

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## Introduction

**2-Hydroxy-2-methylhexanoic acid** is a chiral alpha-hydroxy acid that has garnered significant interest in the field of organic synthesis, particularly as a stereospecific building block for complex bioactive molecules. Its structure, featuring a tertiary alcohol adjacent to a carboxylic acid, presents unique chemical properties and synthetic challenges. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, spectroscopic characterization, and synthetic methodologies related to **2-Hydroxy-2-methylhexanoic acid**. The potential, though less explored, biological significance of this molecule is also discussed.

## Molecular Structure and Physicochemical Properties

**2-Hydroxy-2-methylhexanoic acid** is a seven-carbon carboxylic acid with a methyl and a hydroxyl group substituted at the alpha-carbon. This substitution creates a chiral center, leading

to the existence of (R)- and (S)-enantiomers.

## Chemical Identifiers

Identifier	Value
IUPAC Name	2-hydroxy-2-methylhexanoic acid[1]
CAS Number	70908-63-3[1]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub> [1]
Molecular Weight	146.18 g/mol [1]
SMILES	CCCCC(C)(C(=O)O)O[1]
InChI	InChI=1S/C7H14O3/c1-3-4-5-7(2,10)6(8)9/h10H,3-5H2,1-2H3,(H,8,9)[1]
InChIKey	HNQAXDPWMQIKEE-UHFFFAOYSA-N[1]

## Physicochemical Data

The following table summarizes key computed physicochemical properties of **2-Hydroxy-2-methylhexanoic acid**.

Property	Value
XLogP3	1.2[1]
Hydrogen Bond Donor Count	2[1]
Hydrogen Bond Acceptor Count	3[1]
Rotatable Bond Count	4[1]
Exact Mass	146.094294304[1]
Topological Polar Surface Area	57.5 Å <sup>2</sup> [1]
Heavy Atom Count	10[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **2-Hydroxy-2-methylhexanoic acid**. While complete experimental spectra are not readily available in the public domain, this section compiles the available experimental and predicted data.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR: A patent for the synthesis of (+)-S-2-hydroxy-2-methyl-hexanoic acid reports a broad singlet at  $\delta$  6.84 ppm (in CDCl<sub>3</sub>) for the two exchangeable protons of the carboxylic acid and hydroxyl groups.

Predicted <sup>1</sup>H NMR chemical shifts are summarized in the table below:

Atom Position	Predicted <sup>1</sup> H Chemical Shift (ppm)	Multiplicity
C1-OH	~10-12	broad s
C2-OH	Variable	broad s
C2-CH <sub>3</sub>	~1.2-1.5	s
C3-H <sub>2</sub>	~1.4-1.7	m
C4-H <sub>2</sub>	~1.2-1.4	m
C5-H <sub>2</sub>	~1.2-1.4	m
C6-H <sub>3</sub>	~0.8-1.0	t

Key: s = singlet, t = triplet, m = multiplet

<sup>13</sup>C NMR: Experimental <sup>13</sup>C NMR data for **2-Hydroxy-2-methylhexanoic acid** is not readily available. However, based on its structure and data for similar compounds, predicted chemical shifts are provided below.

Atom Position	Predicted <sup>13</sup> C Chemical Shift (ppm)
C1 (Carboxyl)	~175-185
C2 (Quaternary)	~70-80
C2-CH <sub>3</sub>	~20-30
C3	~35-45
C4	~20-30
C5	~20-30
C6	~13-15

## Infrared (IR) Spectroscopy

A patent document reports the following IR absorption bands for (+)-S-2-hydroxy-2-methylhexanoic acid in chloroform (CHCl<sub>3</sub>): 2950, 1710, 1462, 1272, 1170, and 1060 cm<sup>-1</sup>. The broad band around 2950 cm<sup>-1</sup> is characteristic of the O-H stretching of the carboxylic acid, while the strong absorption at 1710 cm<sup>-1</sup> corresponds to the C=O stretching of the carboxyl group. The other peaks are within the fingerprint region and correspond to various C-H, C-O, and C-C bond vibrations.

## Mass Spectrometry (MS)

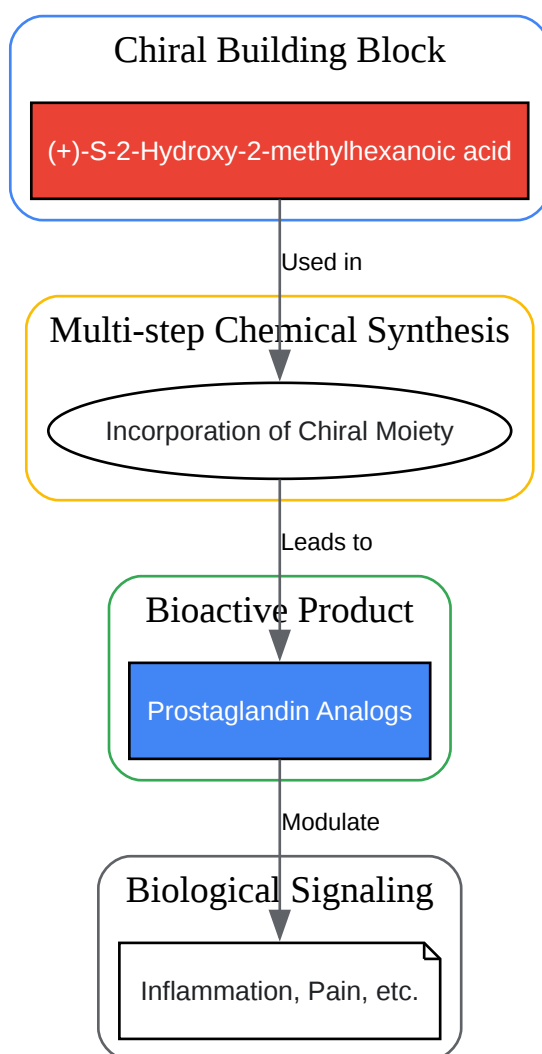
While detailed experimental mass spectra with fragmentation patterns for **2-Hydroxy-2-methylhexanoic acid** are not widely published, GC-MS data is known to be available. The fragmentation of α-hydroxy-α-methyl fatty acids under electron ionization would be expected to involve cleavage of the C-C bond alpha to the carbonyl group, loss of water from the hydroxyl group, and other characteristic fragmentations of the alkyl chain. High-resolution mass spectrometry would yield a precise mass measurement, confirming the elemental composition.

## Experimental Protocols: Synthesis of (+)-S-2-Hydroxy-2-methylhexanoic Acid

The enantiomerically pure (+)-S form of **2-Hydroxy-2-methylhexanoic acid** is a valuable intermediate in the synthesis of prostaglandin analogs. A well-documented method for its

preparation involves an asymmetric halolactonization reaction using L-proline as a chiral auxiliary.

## Reaction Scheme



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## References

- 1. 2-Hydroxy-2-methylhexanoic acid | C<sub>7</sub>H<sub>14</sub>O<sub>3</sub> | CID 10486992 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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